

Application Notes and Protocols: TINUVIN-1130 in Accelerated Weathering Studies of Polymers

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Compound of Interest

Compound Name: **TINUVIN-1130**

Cat. No.: **B185860**

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These application notes provide a comprehensive overview of the use of **TINUVIN-1130**, a hydroxyphenyl-benzotriazole UV absorber, in the accelerated weathering of polymeric materials. This document outlines the mechanism of action, application protocols, and expected performance data to guide researchers in enhancing the durability of polymers.

Introduction to TINUVIN-1130 and Accelerated Weathering

Ultraviolet (UV) radiation from sunlight can cause significant degradation of polymeric materials, leading to undesirable changes in their physical and chemical properties. This photodegradation can manifest as discoloration (yellowing), loss of gloss, cracking, and a reduction in mechanical strength, ultimately compromising the service life of the polymer product.^{[1][2][3][4]}

TINUVIN-1130 is a liquid UV absorber that is highly effective in protecting a wide range of polymers from the damaging effects of UV radiation.^{[5][6][7][8]} It functions by absorbing harmful UV light and dissipating it as harmless thermal energy, thus preventing the initiation of the degradation process.^{[1][9]} Its liquid form and miscibility with many common solvents make it easy to incorporate into both solvent-based and waterborne systems.^{[5][10]}

Accelerated weathering studies are essential for evaluating the performance of UV stabilizers like **TINUVIN-1130** in a timely manner.[11][12] These tests simulate long-term outdoor exposure in a laboratory setting, subjecting polymer samples to controlled cycles of UV radiation, temperature, and moisture.[12][13]

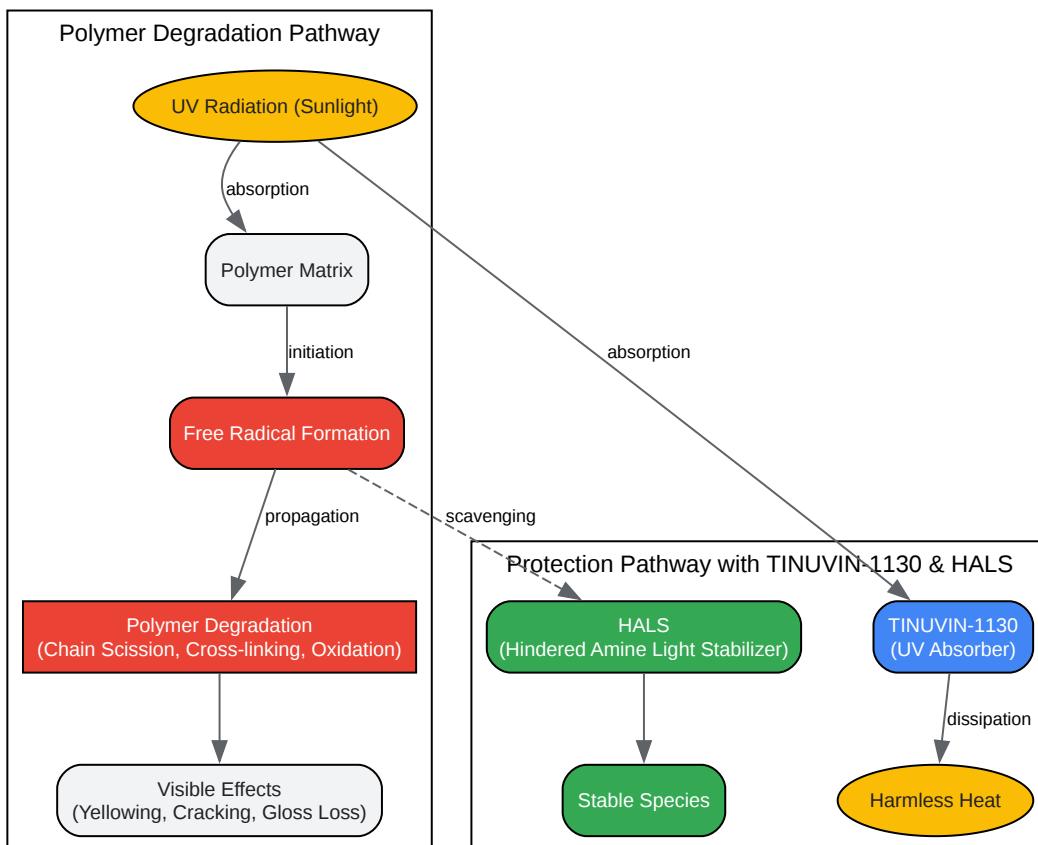
Mechanism of Photodegradation and Protection

The photodegradation of polymers is a complex process initiated by the absorption of UV photons, which leads to the formation of free radicals. These highly reactive species can then participate in chain reactions, causing chain scission, cross-linking, and oxidation of the polymer matrix.[1][2]

TINUVIN-1130, being a hydroxyphenyl-benzotriazole, effectively absorbs UV radiation in the 290-400 nm range. This absorbed energy is then dissipated through a harmless intramolecular proton transfer mechanism, preventing the formation of free radicals and thereby protecting the polymer.

For enhanced protection, **TINUVIN-1130** is often used in synergy with Hindered Amine Light Stabilizers (HALS). While **TINUVIN-1130** acts as a primary UV screener, HALS function as radical scavengers, trapping any free radicals that may form.[9][14] This synergistic combination provides superior protection against gloss reduction, cracking, blistering, and color change.[5][10]

Photodegradation and Protection Mechanism

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Caption: Mechanism of polymer photodegradation and protection by **TINUVIN-1130** and HALS.

Quantitative Performance Data

The following tables summarize the performance of **TINUVIN-1130** in accelerated weathering studies.

Table 1: Gloss Retention of a Polyester Clear Coat with **TINUVIN-1130** and HALS

Formulation	Initial Gloss (%)	Gloss after 200h QUV (%)	Gloss Retention (%)
Unstabilized	95	60	63.2
TINUVIN-1130 (2%)	95	85	89.5
TINUVIN 292 (HALS) (1%)	95	75	78.9
TINUVIN 123 (HALS) (1%)	95	78	82.1
TINUVIN-1130 (2%) + TINUVIN 292 (1%)	95	92	96.8
TINUVIN-1130 (2%) + TINUVIN 123 (1%)	95	93	97.9

Data adapted from a study on the synergistic effect of UV absorbers and HALS. The results demonstrate the superior performance of the combination of **TINUVIN-1130** and HALS in maintaining the surface gloss of the coating after accelerated weathering.[15]

Table 2: Yellowness Index of a Polyester Clear Coat with **TINUVIN-1130** and HALS

Formulation	Initial Yellowness Index	Yellowness Index after 100h QUV
Unstabilized	2.5	15.0
TINUVIN-1130 (2%)	1.8	5.0
TINUVIN-1130 (2%) + TINUVIN 292 (1%)	1.5	3.5
TINUVIN-1130 (2%) + TINUVIN 123 (1%)	1.4	3.0

Data adapted from a study on the synergistic effect of UV absorbers and HALS. The combination of **TINUVIN-1130** and HALS significantly reduces the yellowing of the clear coat upon UV exposure.[15]

Table 3: Comparative Gloss Retention of Various UV Absorbers after 1000 hours of QUV Aging

UV Absorber	Gloss Retention (%)
UV-1130 (TINUVIN-1130)	90
Tinuvin 326	78
Tinuvin 328	65
Tinuvin 350	92
Uvinul 3039	89

This data highlights the competitive performance of UV-1130 in maintaining gloss after prolonged accelerated weathering.[16]

Experimental Protocols for Accelerated Weathering

The following are generalized protocols for conducting accelerated weathering studies. The specific test parameters should be adapted based on the polymer system and the intended application.

Sample Preparation

- Polymer Formulation: Prepare the polymer formulation with and without the addition of **TINUVIN-1130** and, if desired, a HALS. Recommended concentrations for **TINUVIN-1130** are typically between 1.0 - 3.0% by weight of the binder solids.[5][10] For synergistic systems, a HALS like TINUVIN 292 or TINUVIN 123 can be added at a concentration of 0.5 - 2.0%. [5][10]
- Sample Fabrication: Prepare test specimens (e.g., flat plaques, films, or coated panels) according to standard methods (e.g., injection molding, film casting, or spray application). Ensure that the sample dimensions are suitable for the sample holders of the accelerated weathering apparatus.[13]
- Control Samples: Always prepare control samples without any UV stabilizer to serve as a baseline for performance evaluation.

Accelerated Weathering Test

The following protocols are based on widely accepted standards such as ASTM G154 and ISO 4892-3.

Apparatus: A fluorescent UV accelerated weathering device (e.g., QUV).

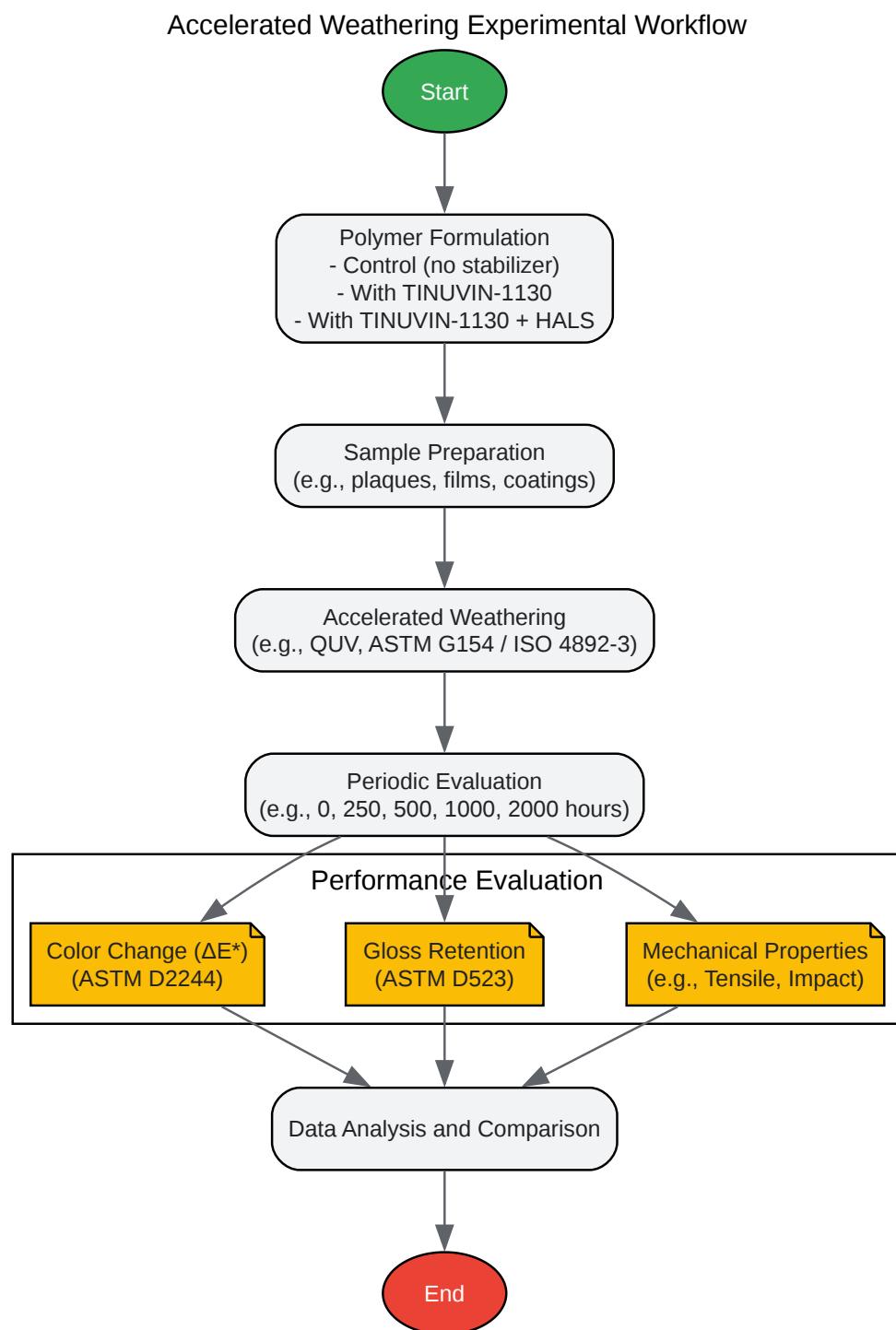
Lamp Type: UVA-340 lamps are commonly used to simulate the UV portion of the solar spectrum.[17][18]

Typical Test Cycles:

- Cycle for General Plastics (based on ISO 4892-3, Cycle 1):[19]
 - 8 hours of UV exposure at a black panel temperature of 60°C.
 - 4 hours of condensation at a black panel temperature of 50°C.
- Cycle for Automotive Coatings (based on ASTM G154):[13]
 - 8 hours of UV exposure at 70°C.

- 4 hours of condensation at 50°C.

Test Duration: The total exposure time can range from a few hundred to several thousand hours, depending on the durability requirements of the material. Samples should be periodically removed at predetermined intervals (e.g., 250, 500, 1000, 2000 hours) for evaluation.[13]



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Caption: A typical workflow for an accelerated weathering study of polymers.

Performance Evaluation

The following properties should be measured on the samples before and after accelerated weathering exposure at specified intervals:

- Color Change: Measure the change in color (ΔE^*) using a spectrophotometer or colorimeter according to ASTM D2244.
- Gloss Retention: Measure the specular gloss at a specified angle (e.g., 20°, 60°, or 85°) using a gloss meter according to ASTM D523.
- Mechanical Properties: Evaluate changes in mechanical properties such as tensile strength and elongation (ASTM D638), and impact strength (ASTM D256).
- Visual Inspection: Visually inspect the samples for any signs of surface defects such as cracking, blistering, or chalking.

Conclusion

TINUVIN-1130 is a highly effective UV absorber for protecting a wide range of polymers from photodegradation. Its performance is further enhanced when used in combination with HALS. The protocols and data presented in these application notes provide a solid foundation for researchers and scientists to design and conduct accelerated weathering studies to evaluate and optimize the long-term durability of their polymeric materials.

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